

# CAS number 3490-92-4 properties and reactions

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Methyl 2-cyano-3,3-di(methylthio)acrylate*

Cat. No.: *B1347178*

[Get Quote](#)

An In-depth Technical Guide to 3-(Trifluoromethyl)benzyl Alcohol (CAS No. 349-75-7)

This guide provides a comprehensive overview of the chemical properties and reactions of 3-(Trifluoromethyl)benzyl alcohol, a versatile fluorinated organic compound. It is intended for researchers, scientists, and professionals in the field of drug development and chemical synthesis.

## Chemical and Physical Properties

3-(Trifluoromethyl)benzyl alcohol, with the CAS registry number 349-75-7, is a colorless to pale yellow liquid. Its structure features a trifluoromethyl group at the meta-position of the benzyl alcohol, which significantly influences its chemical reactivity and physical properties. This compound is also known by other names, including (3-(Trifluoromethyl)phenyl)methanol and m-(Trifluoromethyl)benzyl alcohol.<sup>[1]</sup>

## Structural and Molecular Data

Property	Value	Source
Molecular Formula	C <sub>8</sub> H <sub>7</sub> F <sub>3</sub> O	[2]
Molecular Weight	176.14 g/mol	[2]
IUPAC Name	[3-(trifluoromethyl)phenyl]methanol	[2]
Canonical SMILES	<chem>C1=CC(=CC(=C1)C(F)(F)F)CO</chem>	[2]
InChI	InChI=1S/C8H7F3O/c9-8(10,11)7-3-1-2-6(4-7)5-12/h1-4,12H,5H2	[1]
InChIKey	BXEHKCUWIODEDE-UHFFFAOYSA-N	[1]

## Physical Properties

Property	Value	Source
Appearance	Clear colorless to pale yellow liquid	
Boiling Point	68 °C at 2 mm Hg	
Density	1.295 g/mL at 25 °C	[3]
Refractive Index (n <sub>20/D</sub> )	1.460	[3]

## Reactivity and Chemical Reactions

The trifluoromethyl group, being strongly electron-withdrawing, impacts the reactivity of the aromatic ring and the benzylic alcohol functional group. The compound is stable under normal conditions.[4]

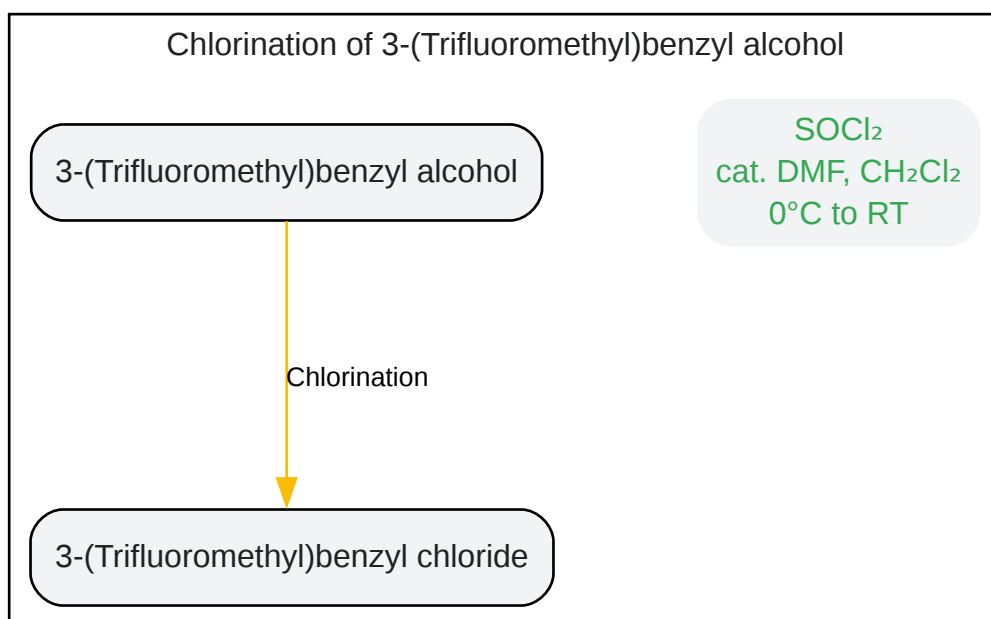
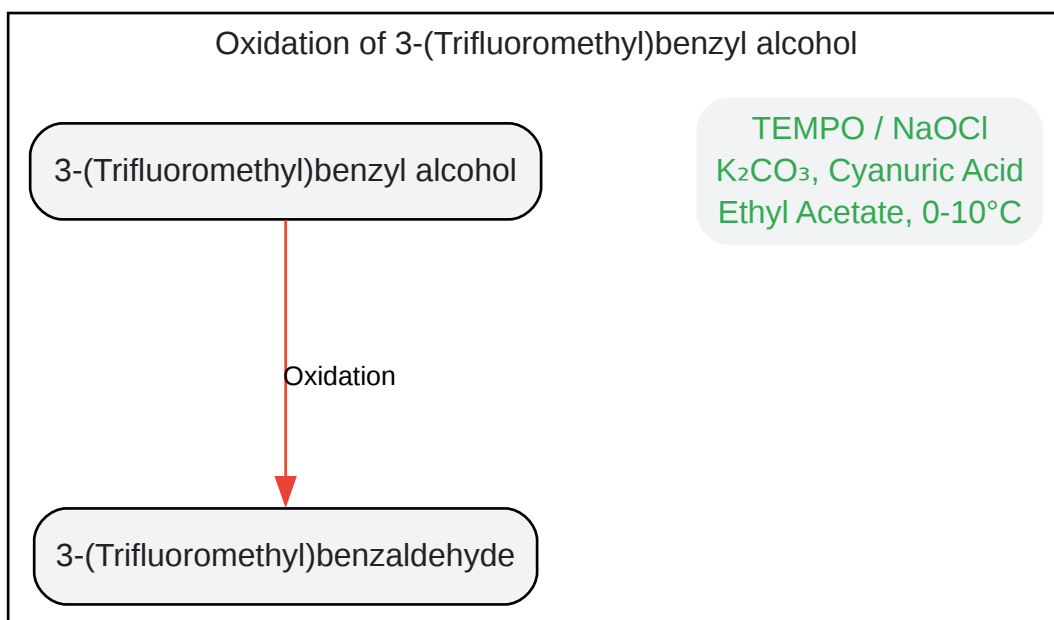
## Oxidation

3-(Trifluoromethyl)benzyl alcohol can be oxidized to form 3-(trifluoromethyl)benzaldehyde. This reaction is a common transformation for benzyl alcohols.

#### Experimental Protocol: Oxidation using TEMPO/NaOCl

A general procedure for the oxidation of alcohols can be adapted for this specific compound.<sup>[5]</sup>

- Materials: 3-(Trifluoromethyl)benzyl alcohol, potassium carbonate ( $K_2CO_3$ ), cyanuric acid, TEMPO (2,2,6,6-tetramethyl-1-piperidinyloxy) or AZADO, 12% sodium hypochlorite (NaOCl) solution, and ethyl acetate.
- Procedure:
  - To a mixture of the alcohol (1 equivalent),  $K_2CO_3$  (2.0 equivalents), and cyanuric acid (0.1 equivalents) in ethyl acetate, add TEMPO or AZADO (3 mol%).
  - Cool the mixture to 0-10 °C.
  - Add 12% NaOCl solution (1.2 equivalents) dropwise.
  - Stir the mixture at this temperature until the reaction is complete (monitored by TLC or GC).
  - Extract the reaction mixture with ethyl acetate.
  - The organic layer is then concentrated under reduced pressure.
  - The resulting residue is purified by silica gel column chromatography to yield 3-(trifluoromethyl)benzaldehyde.



[Click to download full resolution via product page](#)

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. m-(Trifluoromethyl)benzyl alcohol [webbook.nist.gov]
- 2. 3-(Trifluoromethyl)benzylic alcohol | C<sub>8</sub>H<sub>7</sub>F<sub>3</sub>O | CID 67681 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. 3-(Trifluoromethyl)benzyl alcohol | 349-75-7 [chemicalbook.com]
- 4. assets.thermofisher.com [assets.thermofisher.com]
- 5. 3-(Trifluoromethyl)benzaldehyde synthesis - chemicalbook [chemicalbook.com]
- To cite this document: BenchChem. [CAS number 3490-92-4 properties and reactions]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1347178#cas-number-3490-92-4-properties-and-reactions]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)